

Application of 1-(4-Methylphenyl)ethanol as a flavoring agent

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Compound of Interest

Compound Name: 1-(4-Methylphenyl)ethanol

Cat. No.: B1581246

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Abstract

1-(4-Methylphenyl)ethanol, also known as p, α -Dimethylbenzyl alcohol, is an aromatic secondary alcohol with significant applications in the flavor and fragrance industries.[1][2][3] This technical guide provides a comprehensive overview for researchers, scientists, and product development professionals on its chemical properties, natural occurrence, synthesis, and sensory profile. We will delve into its practical applications as a flavoring agent, validated analytical methodologies for quality control, and its global regulatory and safety status. The document is structured to provide not just procedural steps but the scientific rationale behind its use, ensuring a deep, actionable understanding of this versatile compound.

Introduction: The Chemical and Sensory Identity of 1-(4-Methylphenyl)ethanol

1-(4-Methylphenyl)ethanol (CAS No: 536-50-5) is an organic compound belonging to the class of toluenes.[4][5][6] It is a clear, colorless liquid characterized by a pleasant, multifaceted aroma.[2][4][7] Its chemical structure, featuring a hydroxyl group on an ethyl chain attached to a p-tolyl group, is responsible for its distinct sensory properties and reactivity.[8] This unique combination of a mild floral and nutty character makes it a valuable ingredient for creating complex and appealing flavor profiles in a variety of food and beverage products.[5][7]

Key Identifiers:

- Chemical Name: **1-(4-Methylphenyl)ethanol**[\[4\]](#)
- Synonyms: p- α -Dimethylbenzyl alcohol, 1-(p-Tolyl)ethanol, Methyl-p-tolylcarbinol[\[4\]](#)[\[9\]](#)[\[10\]](#)
- Molecular Formula: C₉H₁₂O[\[4\]](#)
- Molecular Weight: 136.19 g/mol [\[4\]](#)[\[9\]](#)

Physicochemical Properties

The physical and chemical properties of a flavoring agent are critical determinants of its stability, solubility, and performance in different food matrices. **1-(4-Methylphenyl)ethanol** is slightly soluble in water but shows good solubility in organic solvents like ethanol, which facilitates its incorporation into flavor concentrates.[\[8\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

Property	Value	Source(s)
Appearance	Clear, colorless liquid	[4] [7] [14]
Boiling Point	218-220 °C	[4] [11]
Density	0.987 g/mL at 20 °C	[4] [11]
Flash Point	102 °C	[4] [11]
Refractive Index	n ₂₀ /D 1.524	[4] [12]
Water Solubility	Slightly miscible/soluble	[5] [11] [12]
LogP	1.84	[4] [15]
FEMA Number	3139	[4] [9]
JECFA Number	805	[4] [9]

Natural Occurrence and Biosynthesis

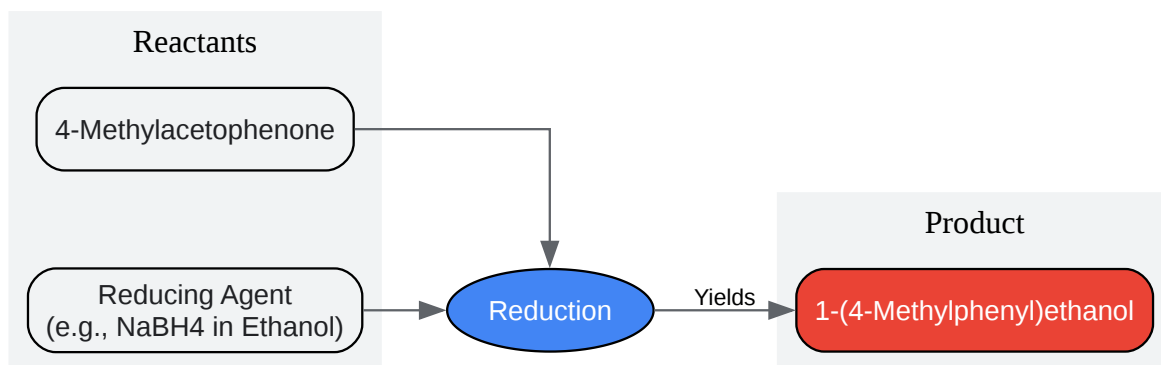
While widely produced synthetically for commercial use, **1-(4-Methylphenyl)ethanol** is also found in nature. It has been identified as a constituent in the essential oil of plants from the ginger family (Zingiberaceae), such as turmeric (*Curcuma longa* L.).[\[3\]](#)[\[4\]](#)[\[6\]](#) Its presence has also been reported in *Nicotiana tabacum* (tobacco) and potentially in some green vegetables.

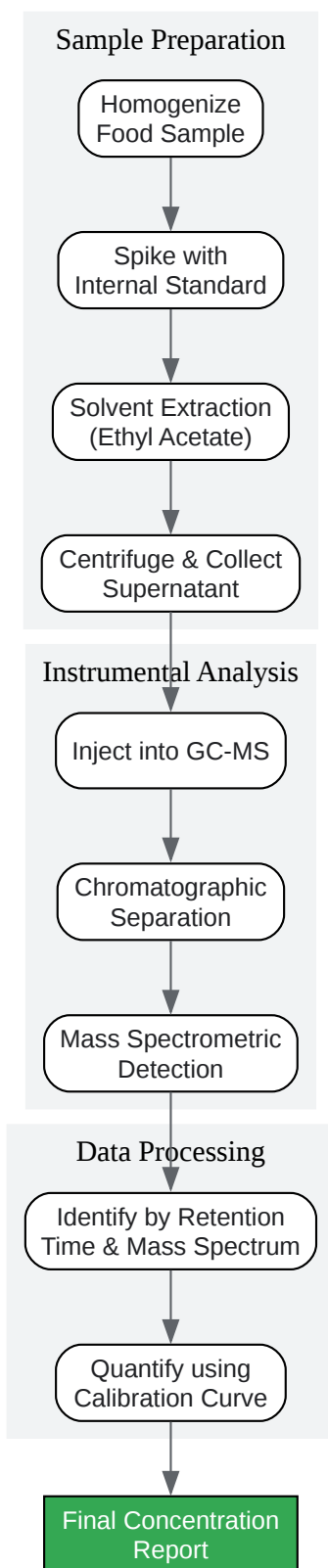
[5][9] The natural product is often levorotatory.[4][15] The presence of this compound in botanicals highlights its role in the natural world as a secondary metabolite, likely contributing to the plant's overall aroma and defense mechanisms.

Industrial Synthesis: From Precursor to Flavor

For commercial applications in the food industry, a consistent and high-purity supply is paramount. Chemical synthesis provides this reliability. One of the primary industrial routes is the reduction of 4-methylacetophenone.

Causality in Synthesis Choice: This method is favored due to the ready availability of the starting ketone and the efficiency of the reduction reaction. Using a reducing agent like sodium borohydride is a common and scalable approach that yields the desired secondary alcohol with high purity, which is essential for meeting food-grade specifications.





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